

Safe Disposal of Ibudilast (Einecs 256-813-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 256-813-8*

Cat. No.: *B15178575*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of Ibudilast (**Einecs 256-813-8**; CAS 50847-11-5), a substance harmful if swallowed and an irritant to the skin, eyes, and respiratory system. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Hazard Identification and Safety Precautions

Ibudilast is classified with the following hazards:

- Harmful if swallowed (H302)[1]
- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1][2]

Personal Protective Equipment (PPE):

Before handling Ibudilast, ensure the following PPE is worn:

- Gloves: Chemical impermeable gloves are required.[1]
- Eye Protection: Wear eye and face protection.[2]

- Clothing: Wear protective clothing.[1]

Engineering Controls:

- Use only outdoors or in a well-ventilated area.[1][2]
- Avoid dust formation.[1]
- Use spark-proof tools and explosion-proof equipment.[1]
- Remove all sources of ignition.[1]

Disposal Procedures

Waste material must be disposed of in accordance with national and local regulations.[2]

Step 1: Collection

- Collect waste Ibudilast in its original container or a suitable, closed, and properly labeled container for disposal.[1][2]
- Do not mix with other waste.[2]

Step 2: Storage

- Store the waste container in a well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2]
- Store in a locked-up area.[1][2][3]

Step 3: Disposal

- Dispose of the contents and container at an approved waste disposal plant or an appropriate treatment and disposal facility.[2][3]
- Handle uncleaned containers as you would the product itself.[2]

Spill and Exposure Protocols


In Case of a Spill:

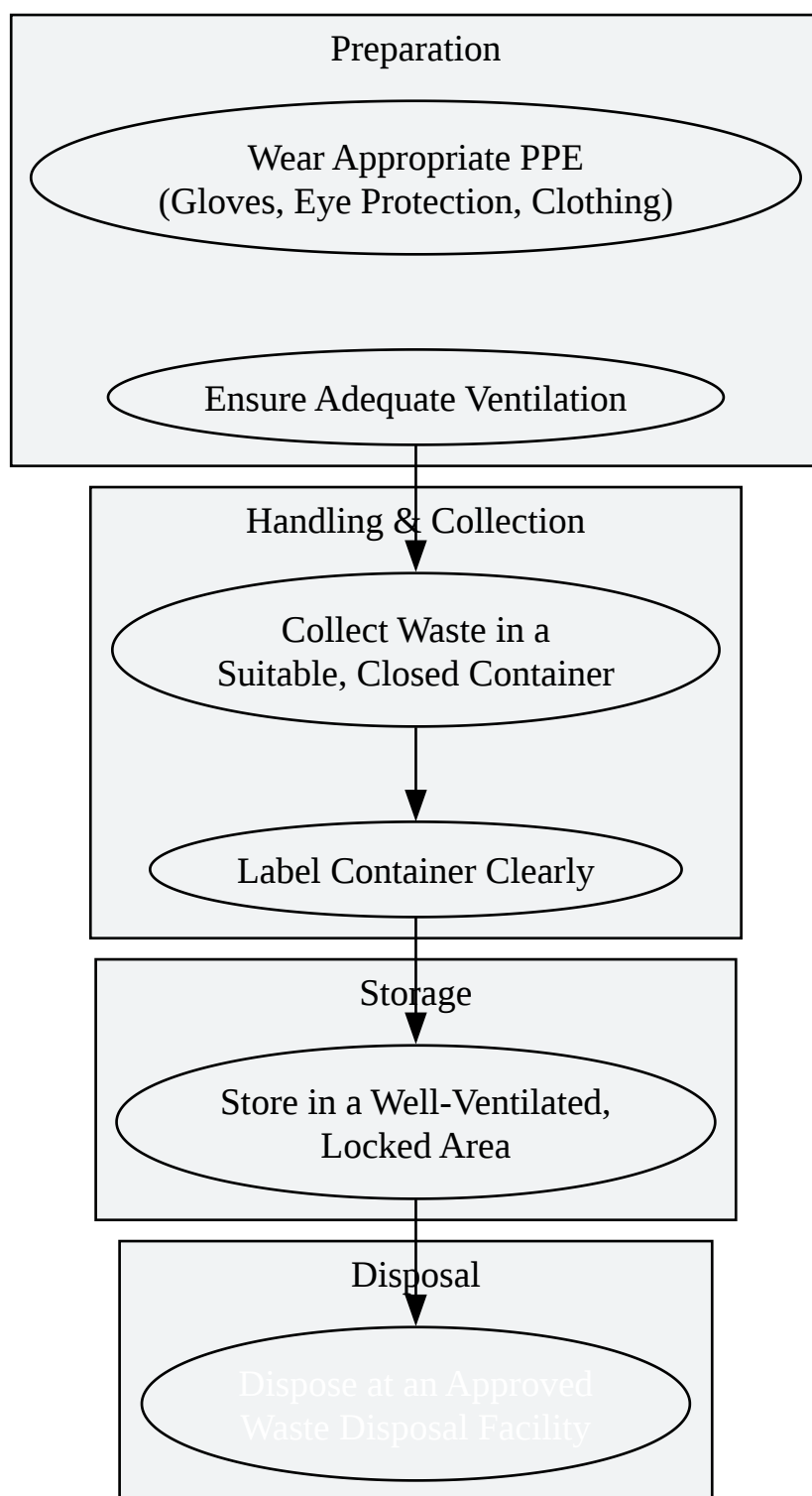
- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[1\]](#)
- Avoid breathing dust, mist, gas, or vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Collect the spilled material promptly for disposal.[\[1\]](#)

First Aid Measures:

Exposure Route	First Aid Protocol
If Swallowed	Rinse mouth. Get medical help. [1]
If on Skin	Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse. [1] [2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] [2]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell. [1] [2]

GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. XiXisys | GHS rev.9 SDS Word 下载 CAS: 50847-11-5 Name: Ibudilast [xixisys.com]
- To cite this document: BenchChem. [Safe Disposal of Ibudilast (Einecs 256-813-8)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15178575#einecs-256-813-8-proper-disposal-procedures\]](https://www.benchchem.com/product/b15178575#einecs-256-813-8-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

